

Publish Comparison Guide: Mass Spectrometry Fragmentation of Indole-Azetidine Conjugates

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Compound of Interest

Compound Name: 1-(1H-indole-5-carbonyl)azetidin-3-ol
CAS No.: 1342728-35-1
Cat. No.: B1469048

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Executive Summary

Product Focus: Indole-Azetidine Conjugates (Spiro- and Linker-based scaffolds). **Primary Application:** Structural elucidation of novel antimalarial, antiviral, and anticancer pharmacophores. **The Challenge:** Distinguishing the strained 4-membered azetidine ring from thermodynamically stable 5- and 6-membered isomers (pyrrolidines, piperidines) and linear analogues using Mass Spectrometry.

This guide provides a technical comparison of the Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS) behavior of Indole-Azetidine conjugates versus their closest structural alternatives. It establishes a self-validating protocol for identifying the unique "strain-release" fragmentation signatures inherent to the azetidine moiety.

Part 1: Technical Deep Dive – The Indole-Azetidine Signature

The Indole-Azetidine conjugate represents a high-value scaffold in modern drug discovery (e.g., spiroindolone antimalarials). Its mass spectral behavior is dominated by the release of ring strain from the azetidine (approx. 26 kcal/mol), which drives specific fragmentation pathways distinct from unstrained systems.

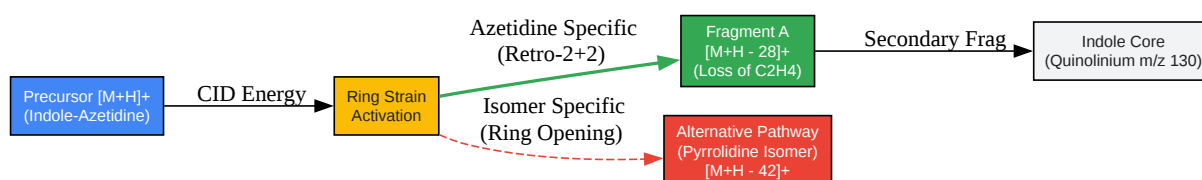
The Fragmentation Mechanism (ESI-CID)

Under Collision-Induced Dissociation (CID), protonated Indole-Azetidine conjugates (, typically protonated at the azetidine nitrogen) undergo a predictable cascade:

- Ring Opening (Strain Release): The 4-membered azetidine ring cleaves via a retro-cycloaddition mechanism.
- Characteristic Neutral Loss:
 - Loss of C_2H_4 (28 Da): A diagnostic signature of the azetidine ring, generating a stable iminium cation.
 - Loss of C_2H_3N (41 Da): Occurs via alternative ring cleavage, often observed if the nitrogen is secondary.
- Indole Core Activation: Following the loss of the azetidine periphery, the indole core typically undergoes expansion to a Quinolinium ion (m/z 130) or cleavage to a Tropylium-like cation (m/z 91).

Visualization of the Signaling Pathway

The following diagram illustrates the fragmentation logic, distinguishing the "Product" (Indole-Azetidine) from "Alternatives" (Indole-Pyrrolidine).



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Caption: Comparative fragmentation pathway showing the diagnostic C₂H₄ neutral loss specific to the Azetidine scaffold versus the C₃H₆ loss of Pyrrolidine isomers.

Part 2: Comparative Performance Analysis

This section objectively compares the MS/MS performance of Indole-Azetidine conjugates against key alternatives: Indole-Pyrrolidines (isomeric 5-membered rings) and Linear Indole-Amines.

Comparison 1: Indole-Azetidine vs. Indole-Pyrrolidine (Isomer Differentiation)

The primary analytical challenge is distinguishing the 4-membered azetidine from the 5-membered pyrrolidine isomer. Both have the same elemental formula but distinct fragmentation energetics.

Feature	Indole-Azetidine (The Product)	Indole-Pyrrolidine (Alternative)	Analytical Implication
Ring Strain Energy	High (~26 kcal/mol)	Low (~6 kcal/mol)	Azetidine fragments at lower collision energies (CE).
Primary Neutral Loss	28 Da (C ₂ H ₄)	42 Da (C ₃ H ₆)	Key Differentiator. The loss of 28 Da is diagnostic for the 4-membered ring.
Secondary Neutral Loss	41 Da (C ₂ H ₃ N)	17 Da (NH ₃) or 43 Da	Pyrrolidines often lose ammonia if primary amines are present; Azetidines rarely do without ring opening.
Fragment Intensity	High abundance of ring-opened ions.	Higher abundance of intact molecular ion.	Azetidine spectra look "noisier" at moderate CE due to fragility.

Comparison 2: Spiro- vs. Linear Conjugates

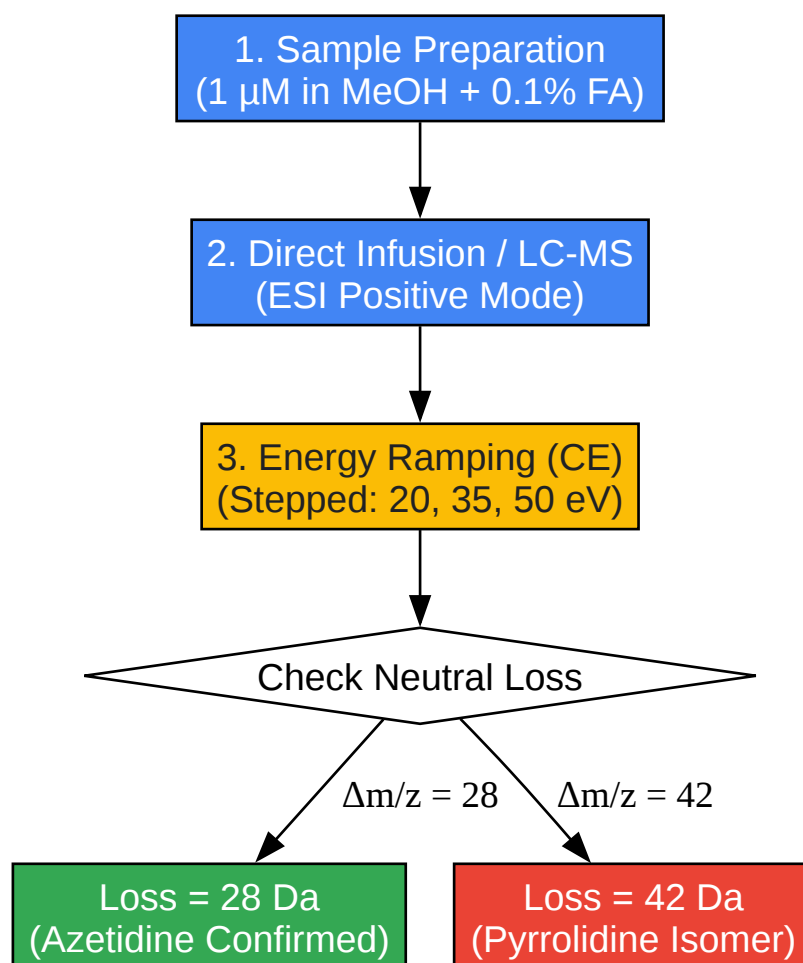
Spiro-fused Indole-Azetidines (e.g., Spiroindolones) are rigid 3D scaffolds, whereas linear conjugates are flexible.

- **Spiro-Conjugates:** Exhibit a "survival effect" where the spiro-carbon prevents complete dissociation of the two ring systems until high energy is applied. The fragmentation is dominated by the peripheral azetidine ring opening while the spiro-core remains.
- **Linear Conjugates:** The linker bond (usually C-N or C-C) is the weakest link. Fragmentation is dominated by simple cleavage between the rings, yielding separate Indole (m/z 117) and Azetidine (m/z 58) ions.

Part 3: Experimental Protocol (Self-Validating System)

To ensure Trustworthiness and Reproducibility, follow this protocol. It includes a "Validation Step" to confirm you are observing the correct scaffold.

Workflow Diagram



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Caption: Step-by-step decision tree for classifying Indole-Azetidine conjugates based on neutral loss logic.

Detailed Methodology

1. Sample Preparation:

- Dissolve 0.1 mg of the conjugate in 1 mL of Methanol (LC-MS grade).
- Dilute to 1 μM using 50:50 Methanol:Water + 0.1% Formic Acid. Reasoning: Acidification ensures protonation of the azetidine nitrogen (), the required precursor state.

2. MS Acquisition (ESI-MS/MS):

- Source: Electrospray Ionization (Positive Mode).
- Capillary Voltage: 3.5 kV.
- Isolation Window: 1.0 Da (Unit Resolution).
- Collision Energy (CE): Use a Stepped Energy method (e.g., 20, 35, 50 eV).
 - Why? Low CE (20 eV) preserves the sensitive azetidine ring. High CE (50 eV) forces the indole core fragmentation.

3. Data Analysis & Validation (The "Check"):

- Step 1: Identify the Precursor Ion ().
- Step 2: Look for the $[M+H - 28]^+$ peak.
 - Validation: If this peak is the base peak at Low CE, the Azetidine ring is present.
 - Contra-indicator: If $[M+H - 42]^+$ is observed instead, suspect a Pyrrolidine isomer.
- Step 3: Confirm Indole presence by looking for m/z 130 (Quinolinium) or m/z 117 (Indole).

Part 4: Supporting Data & Reference Tables

Table 1: Diagnostic Fragment Ions

m/z (approx)	Fragment Structure	Origin	Significance
[M+H]	Protonated Molecule	Precursor	Confirms MW.
[M+H - 28]	Iminium Cation	Azetidine Ring	Primary Diagnostic. Loss of Ethylene (C ₂ H ₄).
130.06	Quinolinium Ion	Indole Core	Characteristic of 3-substituted indoles (Ring expansion).
117.05	Indole Cation	Indole Core	Indicates cleavage of the linker/substituent.
77.04	Phenyl Cation	Aromatic Ring	High energy fragment (non-specific).

Table 2: Performance vs. Alternatives (Summary)

Parameter	Indole-Azetidine	Indole-Pyrrolidine	Indole-Piperidine
Fragmentation Efficiency	Very High (Strain driven)	Moderate	Low (Stable ring)
Low Energy Fragments	Ring Opening ([M-28])	Intact Ring	Intact Ring
Differentiation	Excellent (via Neutral Loss)	Good	Good

References

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